

# Technical Guide: Molecular Weight of Triisopropyl Citrate

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## Compound of Interest

Compound Name: Citric acid isopropyl ether

Cat. No.: B15185583

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed analysis of the molecular weight of triisopropyl citrate, often referred to as **citric acid isopropyl ether**. It includes the theoretical calculation based on its molecular formula and a discussion of experimental determination methods.

## Compound Identification and Formula

Triisopropyl citrate is the triester formed from the esterification of the three carboxyl groups of citric acid with isopropyl alcohol.

- Common Name: Triisopropyl citrate
- Synonyms: Citric acid triisopropyl ester, Tripropan-2-yl 2-hydroxypropane-1,2,3-tricarboxylate<sup>[1]</sup>
- Molecular Formula:  $C_{15}H_{26}O_7$ <sup>[1][2]</sup>

## Theoretical Molecular Weight Calculation

The molecular weight (MW) is calculated by summing the atomic weights of the constituent atoms in the molecular formula. The standard atomic weights published by the International Union of Pure and Applied Chemistry (IUPAC) are used for this calculation.

### 2.1. Atomic Weight Data

The table below summarizes the standard atomic weights for the elements present in triisopropyl citrate.

Element	Symbol	Standard Atomic Weight (Da)
Carbon	C	[12.0096, 12.0116]
Hydrogen	H	[1.00784, 1.00811][3][4][5]
Oxygen	O	[15.99903, 15.99977][6][7]

Note: For calculations where a single value is required, the conventional atomic weight is used: C  $\approx$  12.011, H  $\approx$  1.008, and O  $\approx$  15.999.

## 2.2. Calculation Summary

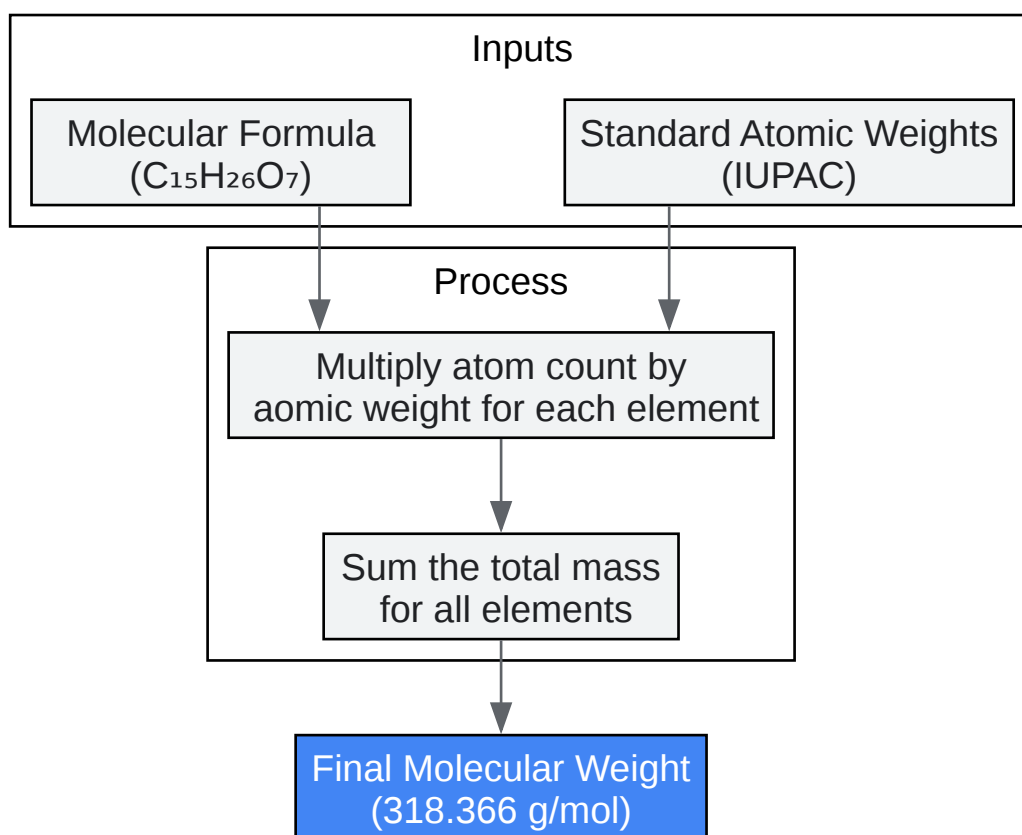
The molecular weight is determined by multiplying the count of each atom by its atomic weight and summing the results.

Element	Symbol	Atomic Count	Atomic Weight (Da)	Total Mass (Da)
Carbon	C	15	12.011	180.165
Hydrogen	H	26	1.008	26.208
Oxygen	O	7	15.999	111.993
Total	48	318.366		

The calculated molecular weight of triisopropyl citrate is 318.366 g/mol .[1][2][8]

## 2.3. Calculation Workflow

The logical process for calculating the theoretical molecular weight is outlined below.



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Diagram 1: Workflow for Theoretical Molecular Weight Calculation.

## Experimental Protocol: Mass Spectrometry

While the theoretical molecular weight provides a precise value, experimental methods are used for confirmation and analysis of synthesized compounds. High-resolution mass spectrometry (HRMS) is the standard technique for accurately determining the molecular weight of a molecule.

### 3.1. Principle

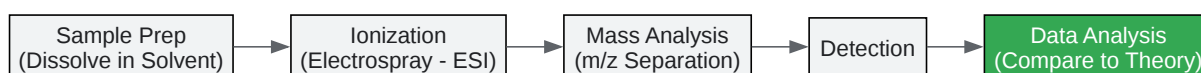
Mass spectrometry measures the mass-to-charge ratio ( $m/z$ ) of ionized molecules. For triisopropyl citrate, electrospray ionization (ESI) is a suitable method, as it is a soft ionization technique that minimizes fragmentation of the molecule. The instrument detects the ionized molecule (e.g.,  $[M+H]^+$ ,  $[M+Na]^+$ ) and its mass is measured with high precision.

### 3.2. Generalized Protocol for ESI-MS

- **Sample Preparation:** Dissolve a small quantity of triisopropyl citrate in a suitable volatile solvent (e.g., methanol, acetonitrile) to a final concentration of approximately 1 µg/mL.
- **Instrument Calibration:** Calibrate the mass spectrometer using a known calibration standard across the expected mass range to ensure high mass accuracy.
- **Sample Infusion:** Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a constant flow rate (e.g., 5-10 µL/min).
- **Ionization:** Apply a high voltage to the ESI needle to generate a fine spray of charged droplets. As the solvent evaporates, ions of the analyte are formed.
- **Mass Analysis:** The generated ions are guided into the mass analyzer (e.g., TOF, Orbitrap), which separates them based on their m/z ratio.
- **Data Acquisition:** Acquire the mass spectrum. The peak corresponding to the protonated molecule ( $[C_{15}H_{26}O_7+H]^+$ ) would be expected at an m/z of approximately 319.175.
- **Data Analysis:** Determine the exact mass from the acquired spectrum and compare it to the theoretical exact mass (318.16785 Da) to confirm the identity and purity of the compound.

### 3.3. Experimental Workflow Diagram

The following diagram illustrates the key stages of determining molecular weight using mass spectrometry.



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Diagram 2: Generalized Experimental Workflow for Mass Spectrometry.

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## References

- 1. Triisopropyl citrate | lookchem [lookchem.com]
- 2. Triisopropyl Citrate | C<sub>15</sub>H<sub>26</sub>O<sub>7</sub> | CID 9905074 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 4. Hydrogen - Wikipedia [en.wikipedia.org]
- 5. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
- 6. Oxygen - Wikipedia [en.wikipedia.org]
- 7. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]
- 8. triisopropyl citrate, 74592-76-0 [thegoodscentcompany.com]
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